Application Notes & Protocols: A Guide to the Analytical Characterization of Quinoxaline Derivatives

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Compound of Interest

Compound Name:	*3-Chloroquinoxalin-2-ol*
CAS No.:	*35676-70-1*
Cat. No.:	*B1347136*

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Introduction

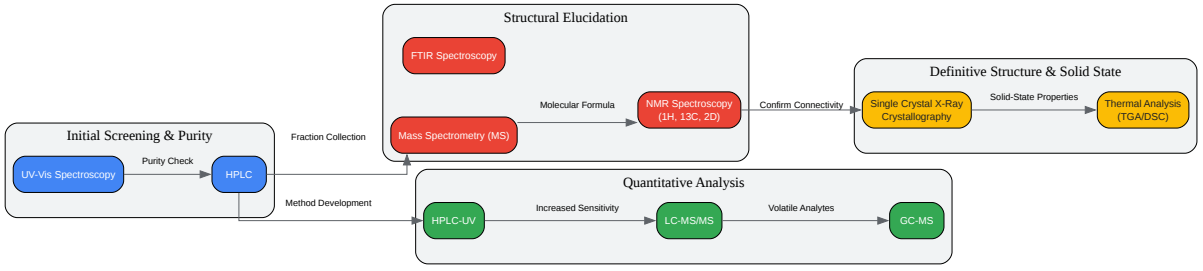
Quinoxaline derivatives represent a cornerstone in medicinal chemistry and materials science, exhibiting a wide array of biological activities and optoelectronic properties.[1][2] Their diverse applications, ranging from anticancer and antimicrobial agents to organic light-emitting diodes (OLEDs), necessitate robust and precise analytical methodologies for their characterization.[2][3] This comprehensive guide provides detailed application notes and validated protocols for the analytical techniques essential for the structural elucidation, quantification, and physicochemical profiling of quinoxaline derivatives. Designed for researchers, scientists, and drug development professionals, this document offers a blend of theoretical principles and practical, field-proven insights to ensure the integrity and reliability of your analytical data.

The Analytical Workflow: A Multi-faceted Approach

The comprehensive characterization of a novel quinoxaline derivative is not reliant on a single technique but rather a synergistic workflow. Each method provides a unique piece of the puzzle, from confirming the molecular weight to mapping the three-dimensional atomic

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arrangement. The selection of techniques is dictated by the specific research question, be it routine purity assessment, definitive structure confirmation, or quantitative analysis in a complex matrix.



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Caption: Integrated workflow for quinoxaline derivative characterization.

Spectroscopic Techniques: Unveiling the Molecular Architecture

Spectroscopic methods are fundamental to the characterization of quinoxaline derivatives, providing insights into their electronic structure, functional groups, and atomic connectivity.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Application Note: UV-Vis spectroscopy is a rapid and accessible technique for confirming the presence of the quinoxaline chromophore and assessing sample purity. The extended π-conjugated system of the quinoxaline ring gives rise to characteristic absorption bands.[4][5][6] The position and intensity of these bands can be influenced by substituents on the ring system,

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offering preliminary structural information.[7] Typically, quinoxaline derivatives exhibit two main absorption regions: a high-energy band in the 250-300 nm range corresponding to π-π* transitions of the aromatic system, and a lower-energy band between 350-400 nm attributed to n-π* transitions involving the nitrogen lone pairs.[4]

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a stock solution of the quinoxaline derivative in a suitable UV-grade solvent (e.g., ethanol, chloroform, or DMSO) at a concentration of approximately 1 mg/mL.
- Dilution: Create a series of dilutions from the stock solution to determine a concentration that gives a maximum absorbance between 0.5 and 1.5 AU. A typical starting concentration for analysis is 10 µg/mL.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer. Fill one cuvette with the pure solvent to serve as a blank and the other with the sample solution.
- Data Acquisition: Scan the sample from 200 to 800 nm.
- Data Analysis: Identify the wavelength of maximum absorbance (λmax) for all observed peaks. The absorbance values can be used for quantitative analysis based on the Beer-Lambert law, provided a calibration curve is established.

Parameter	Typical Range for Quinoxaline Derivatives	Significance
λmax (π-π)	250 - 300 nm	Corresponds to the electronic transitions within the aromatic rings.[4]
λmax (n-π)	350 - 400 nm	Relates to transitions involving the non-bonding electrons of the nitrogen atoms.[1][8]
Molar Absorptivity (ε)	10,000 - 50,000 $L \cdot mol^{-1} \cdot cm^{-1}$	Indicates the probability of the electronic transition; useful for quantitative analysis.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Application Note: NMR spectroscopy is the most powerful technique for the definitive structural elucidation of organic molecules, including quinoxaline derivatives.[9] It provides detailed information about the chemical environment of individual atoms (^{1}H and ^{13}C) and their connectivity.

- ^{1}H NMR: Provides information on the number of different types of protons, their chemical environment, and their proximity to other protons through spin-spin coupling. Aromatic protons on the quinoxaline core typically appear in the downfield region (δ 7.0-9.0 ppm).[8] [10]
- ^{13}C NMR: Reveals the number of chemically distinct carbon atoms in the molecule. The carbon atoms of the quinoxaline ring resonate at characteristic chemical shifts, with those bonded to nitrogen appearing further downfield.[11]
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for unambiguously assigning proton and carbon signals and establishing the complete connectivity of the molecule, especially for complex derivatives.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the quinoxaline derivative in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). Ensure the sample is fully dissolved.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- Data Acquisition:
  - Acquire a standard ^{1}H NMR spectrum.
  - Acquire a proton-decoupled ^{13}C NMR spectrum.

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- If necessary, perform 2D NMR experiments such as COSY (^{1}H-^{1}H correlation), HSQC (direct ^{1}H-^{13}C correlation), and HMBC (long-range ^{1}H-^{13}C correlation).

- Data Analysis: Integrate the ^{1}H NMR signals to determine proton ratios. Analyze the chemical shifts, coupling constants, and 2D correlations to assemble the molecular structure.

Nucleus	Typical Chemical Shift Range (ppm) for Quinoxaline Core
^{1}H (Aromatic)	7.0 - 9.0
^{13}C (Aromatic)	120 - 160

Mass Spectrometry (MS)

Application Note: Mass spectrometry is an indispensable tool for determining the molecular weight of quinoxaline derivatives and providing structural information through fragmentation patterns.[12] High-resolution mass spectrometry (HRMS) provides a highly accurate mass measurement, enabling the determination of the elemental composition of the molecule.[13]

- Ionization Techniques: Electrospray ionization (ESI) is commonly used for quinoxaline derivatives, as it is a soft ionization technique that typically produces the protonated molecular ion $[M+H]^+$.[12]

- Fragmentation Analysis: Tandem mass spectrometry (MS/MS) can be used to fragment the molecular ion and analyze the resulting product ions. The fragmentation pattern provides valuable information about the structure of the molecule, including the nature and position of substituents.

Experimental Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the quinoxaline derivative (typically 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile. The addition of a small amount of formic acid can aid in protonation for ESI.

- Instrumentation: Infuse the sample directly into the mass spectrometer or introduce it via an HPLC system (LC-MS).

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- Data Acquisition: Acquire a full scan mass spectrum to identify the molecular ion. For structural information, perform a product ion scan on the isolated molecular ion.
- Data Analysis: Determine the monoisotopic mass of the molecular ion and compare it to the calculated mass. For HRMS data, use the accurate mass to determine the elemental formula. Analyze the fragmentation pattern to deduce structural features.

Chromatographic Techniques: Separation and Quantification

Chromatographic methods are essential for separating quinoxaline derivatives from complex mixtures, assessing their purity, and performing quantitative analysis.

High-Performance Liquid Chromatography (HPLC)

Application Note: HPLC is the most widely used chromatographic technique for the analysis of quinoxaline derivatives due to its versatility and high resolution.[14] Reversed-phase HPLC with a C18 column is the most common mode of separation.[15]

Experimental Protocol: HPLC for Purity and Quantification

- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter before injection.
- Instrumentation:
  - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
  - Mobile Phase: A mixture of acetonitrile or methanol and water, often with a modifier like formic acid or phosphoric acid to improve peak shape.[16] A gradient elution is often employed for complex samples.
  - Detector: UV detector set at a λmax of the quinoxaline derivative.
- Method:
  - Flow Rate: 1.0 mL/min.

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- Injection Volume: 10-20 µL.
- Column Temperature: Ambient or controlled (e.g., 30 °C).

- Data Analysis:
  - Purity: Assess the purity by calculating the area percentage of the main peak.
  - Quantification: Create a calibration curve using standards of known concentrations to quantify the analyte in unknown samples.[17]

Parameter	Typical Value
Linearity Range	2.5 - 100 µg/L
Limit of Detection (LOD)	0.08 µg/kg
Recovery	70 - 110%

Gas Chromatography (GC)

Application Note: GC is suitable for the analysis of volatile and thermally stable quinoxaline derivatives.[18][19][20] It is often coupled with mass spectrometry (GC-MS) for definitive identification.[21][22] For non-volatile derivatives, derivatization to increase volatility, such as trimethylsilylation, may be necessary.[18]

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Dissolve the sample in a volatile organic solvent (e.g., dichloromethane, ethyl acetate). If necessary, perform a derivatization reaction (e.g., with BSTFA for trimethylsilylation).

- Instrumentation:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
  - Carrier Gas: Helium or hydrogen.
  - Injector: Split/splitless injector.

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- Detector: Mass spectrometer.

- Method:
  - Injector Temperature: 250 °C.
  - Oven Program: Start at a low temperature (e.g., 100 °C), then ramp to a high temperature (e.g., 280 °C) to elute the analytes.
  - MS Parameters: Electron ionization (EI) at 70 eV is standard.

- Data Analysis: Identify compounds based on their retention times and mass spectra by comparison with reference spectra or libraries.

Definitive Structural and Solid-State Characterization

For an unambiguous determination of the molecular structure and to understand the solid-state properties, more advanced techniques are employed.

Single Crystal X-Ray Crystallography

Application Note: Single crystal X-ray crystallography provides the absolute, three-dimensional structure of a molecule in the solid state, including bond lengths, bond angles, and intermolecular interactions.[23][24][25][26] This technique is considered the "gold standard" for structural confirmation.[27]

Experimental Protocol: X-Ray Crystallography

- Crystal Growth: Grow single crystals of the quinoxaline derivative of suitable size and quality. This is often the most challenging step and may require screening various solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion).

- Data Collection: Mount a suitable crystal on a goniometer and collect diffraction data using an X-ray diffractometer.

- Structure Solution and Refinement: Process the diffraction data to solve and refine the crystal structure using specialized software.

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- Data Analysis: Analyze the resulting structural model to determine bond lengths, angles, and intermolecular interactions like hydrogen bonding and π-π stacking.

Thermal Analysis

Application Note: Thermal analysis techniques, such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), are used to evaluate the thermal stability, melting point, and phase transitions of quinoxaline derivatives.[8][28][29] This information is critical for drug development (polymorphism, stability) and materials science applications.[30]

Experimental Protocol: Thermal Analysis

- Sample Preparation: Place a small amount of the sample (2-5 mg) into an appropriate TGA or DSC pan.
- Instrumentation: Use a TGA or DSC instrument.
- Method: Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
- Data Analysis:
  - TGA: Analyze the thermogram for weight loss as a function of temperature to determine decomposition temperatures.
  - DSC: Analyze the heat flow to identify melting points, glass transitions, and other phase changes.

Conclusion

The comprehensive characterization of quinoxaline derivatives is a systematic process that leverages a suite of complementary analytical techniques. This guide provides a foundational framework of application notes and protocols to ensure the generation of high-quality, reliable data. By understanding the principles and practical considerations of each technique, researchers can confidently elucidate the structure, purity, and physicochemical properties of these important heterocyclic compounds, thereby accelerating their research and development efforts.

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